Technical Whitepaper: Safety & Handling of (R)-BoroPhg(+)-Pinanediol-HCl

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Compound of Interest	
Compound Name:	*(R)-BoroPhg(+)-Pinanediol-HCl*
CAS No.:	*476334-31-3*
Cat. No.:	*B1506422*

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Chemical Identity & Physicochemical Profile[1][2][3][4][5]

Compound Name: (R)-1-Amino-2-phenylethylboronic acid (+)-pinanediol ester hydrochloride (Note: "BoroPhg" typically refers to the boronic analog of Phenylglycine. However, nomenclature varies. If the side chain is benzyl (homobenzylic), it is BoroPhe. If the side chain is phenyl (benzylic), it is BoroPhg. This guide assumes the Phenylglycine analog:

-amino-benzyl-boronic ester).

- Molecular Class:

  -Amino Boronic Ester Hydrochloride Salt

- Chirality: (R)-configuration at the

  -carbon; (+)-pinanediol auxiliary.

- Physical State: White to off-white crystalline powder.

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- Solubility: Soluble in methanol, DMSO, DMF. Sparingly soluble in non-polar organic solvents (unless free-based). Hydrolytically stable in neutral water compared to linear esters, but the HCl salt is hygroscopic.

Structural Stability Logic

The molecule utilizes a Pinanediol protecting group.[1] Unlike simple acyclic esters (e.g., dimethyl), the pinanediol ester forms a rigid, bicyclic cage around the boron atom.

- Thermodynamic Stability: The pinanediol ester is exceptionally stable toward hydrolysis, preventing the rapid degradation of the C-B bond.
- Kinetic Reactivity: The hydrochloride salt (HCl) protonates the

  -amine, preventing the "Wulff-type" intramolecular coordination between the amine nitrogen and the boron, which can lead to auto-degradation or racemization.

Hazard Identification & Toxicology (GHS)

While specific toxicological data for this exact enantiomer may be limited, it must be handled as a High-Potency Pharmacological Intermediate due to its structural similarity to Bortezomib precursors.

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Hazard Class	GHS Code	Description	Mechanism of Concern
Skin Irritation	H315	Causes skin irritation	Acidic nature of HCl salt; Lipophilic ester facilitates dermal penetration.
Eye Irritation	H319	Causes serious eye irritation	Hydrolysis releases HCl; Boronic species are Lewis acids.[2]
STOT - SE	H335	May cause respiratory irritation	Fine dust inhalation.
Bioactivity	Warning	Potential Proteasome Inhibition	-amino boronic acids mimic the transition state of peptide hydrolysis. Treat as a potential bioactive agent.

Critical Warning: Boron Bioavailability

The pinanediol moiety increases lipophilicity, significantly enhancing the ability of the boronic species to penetrate the stratum corneum (outer skin layer) compared to free boronic acids. Do not assume low toxicity based on inorganic borate data.

Strategic Storage & Stability Protocol

The integrity of **(R)-BoroPhg(+)-Pinanediol-HCl** relies on preventing the "Hydrolysis-Oxidation Cascade."

The "Desiccator-to-Bench" Workflow

- Long-Term Storage: Store at -20°C.
- Container: Amber glass with a PTFE-lined cap.

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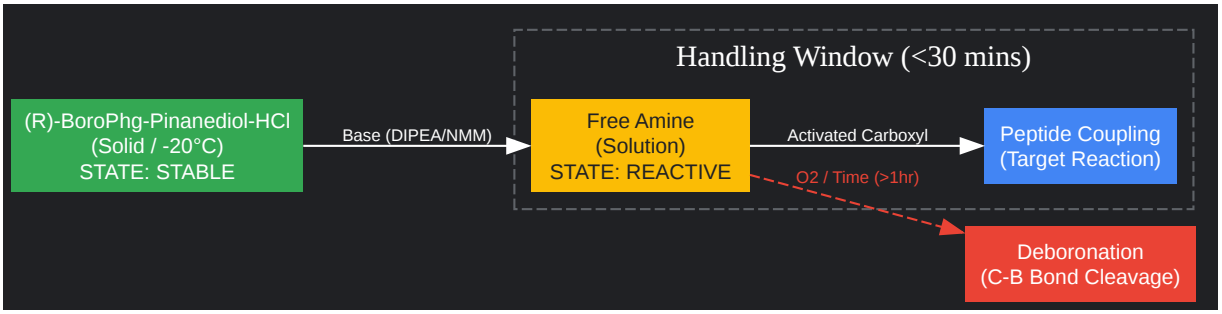
- Atmosphere: Argon or Nitrogen backfill is mandatory.
- Thawing: Allow the container to reach room temperature before opening. Opening a cold vial condenses atmospheric moisture onto the hygroscopic HCl salt, creating a localized acidic solution that degrades the compound.

Stability Diagram

The following diagram illustrates the stability states and degradation pathways.



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Caption: Stability logic flow. The compound is stable as the HCl salt.[1] Once neutralized (Free Base), the

-amine renders the C-B bond susceptible to oxidative cleavage; immediate reaction is required.

Experimental Handling Protocols

A. Weighing & Solubilization

Objective: Minimize static dispersion and moisture uptake.

- PPE: Double nitrile gloves (0.11 mm min thickness), lab coat, safety glasses. Use a powder containment hood.
- Anti-Static Measures: Use an anti-static gun or ionizer bar if the powder is fluffy. Boronic esters often carry significant static charge, leading to mass loss and contamination.
- Solvent Choice:

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- Preferred: DMF, DMSO, Methanol (anhydrous).
- Avoid: Acetone (can form ketals with boronic acids over long periods), Water (unless immediate use).

B. Coupling Reaction (Peptide Synthesis Context)

When using **(R)-BoroPhg(+)-Pinanediol-HCl** as the amine component in a coupling reaction:

- Dissolution: Dissolve the HCl salt in the solvent (e.g., DMF) before adding the base.
- Activation: Activate the carboxylic acid partner (e.g., using HATU/HOAt) separately.
- Neutralization (The Critical Step):
  - Add the base (DIPEA or NMM) to the BoroPhg solution immediately prior to combining with the activated acid.
  - Reasoning: Free

    -amino boronic esters are less stable than their peptide counterparts. Minimizing the time the amine is free reduces the risk of protodeboronation.

C. Deprotection (Pinanediol Removal)

Note: Pinanediol is notoriously difficult to remove compared to pinacol. If the workflow requires removing the pinanediol group to yield the free boronic acid:

- Standard Hydrolysis fails. Do not use simple NaOH/HCl.
- Transesterification Method: Use Isobutylboronic acid (or phenylboronic acid) in a biphasic system (Hexane/MeOH/HCl). The pinanediol transfers to the isobutylboron (forming a lipophilic byproduct), leaving the target amino boronic acid in the aqueous phase.

Emergency Response & Waste Disposal

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Scenario	Action Protocol
Skin Contact	Wash immediately with soap and water for 15 minutes. Do not use alcohol-based solvents (ethanol/isopropanol) as they may increase the solubility and absorption of the pinanediol ester into the skin.
Eye Contact	Flush with water for 15 minutes. Seek medical attention. The hydrolysis of the HCl salt creates an acidic environment in the eye.
Spill (Solid)	Do not dry sweep (dust generation). Cover with a damp paper towel (to reduce dust) or use a HEPA vacuum. Treat waste as hazardous pharmaceutical waste.
Waste Disposal	Do not pour down the drain. Boron compounds can be phytotoxic. Collect in "Organic Solid" or "Organic Halogenated" (if DCM used) waste streams. Incineration is the preferred disposal method.

References

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